

Comparative Analysis of CER8-d9 Certificates of Analysis for Researchers

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Compound of Interest

Compound Name: CER8-d9

Cat. No.: B11936655

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For researchers, scientists, and drug development professionals utilizing **CER8-d9**, a deuterated analog of ceramide, ensuring the quality and purity of the compound is paramount for reliable experimental outcomes. This guide provides a comparative overview of the certificate of analysis data for **CER8-d9** from various suppliers, alongside detailed experimental protocols for its analysis.

Data Presentation: Quantitative Comparison of CER8-d9

The following table summarizes the quantitative data for **CER8-d9** as provided by prominent suppliers in their product specifications and available certificates of analysis. It is important to note that a complete, batch-specific Certificate of Analysis containing detailed analytical results was not publicly available from all suppliers at the time of this review. The data presented here is based on the product specification sheets.

Parameter	Avanti Polar Lipids (Product ID: 860846P)	CymitQuimica	MedChemExpress (Product ID: HY-146941S)
Purity	>99% (TLC)	≥95%	Not Specified
Molecular Formula	C ₃₄ H ₅₈ D ₉ NO ₄	C ₃₄ H ₅₈ D ₉ NO ₄	C ₃₄ H ₅₈ D ₉ NO ₄
Molecular Weight	562.96 g/mol	562.96 g/mol	562.96 g/mol
Physical Form	Powder	Not Specified	Solid
Storage Conditions	-20°C	-20°C	-20°C, protect from light
CAS Number	2260670-29-7	2260670-29-7	2260670-29-7

Note: While a specific Certificate of Analysis for **CER8-d9** was not available, a representative Certificate of Analysis for a related deuterated lipid from Avanti Polar Lipids indicates that their analyses typically include Thin Layer Chromatography (TLC), Gas Chromatography-Flame Ionization Detection of Fatty Acid Methyl Esters (GC-FAME), Mass Spectrometry, and Proton NMR to confirm structure and purity.

Experimental Protocols

The analysis of ceramides like **CER8-d9** typically involves chromatographic and spectrometric techniques to ensure identity, purity, and quantity. Below are detailed methodologies for key experiments.

Thin-Layer Chromatography (TLC) for Purity Assessment

TLC is a common method for assessing the purity of lipid samples.

- Stationary Phase: Silica gel 60 F254 plate.
- Mobile Phase: A solvent system of chloroform:methanol:acetic acid (90:9:1, v/v/v) is often effective for separating ceramides from other lipids.

- Sample Preparation: Dissolve a small amount of **CER8-d9** in a suitable solvent such as chloroform:methanol (2:1, v/v).
- Procedure:
 - Spot the dissolved sample onto the TLC plate.
 - Develop the plate in a sealed chamber containing the mobile phase.
 - After the solvent front has reached a sufficient height, remove the plate and allow it to dry.
- Visualization: Visualize the spots under UV light (if the compound is fluorescent) or by staining with a suitable reagent such as phosphomolybdic acid or iodine vapor. A single spot indicates high purity.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity and Quantification

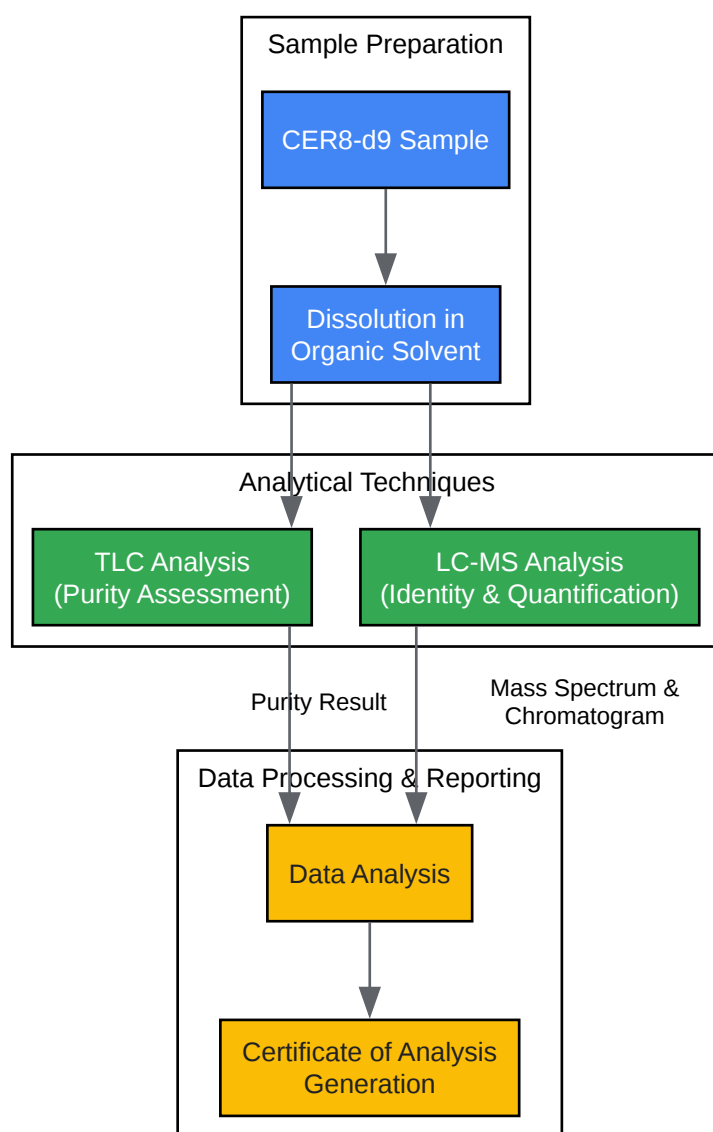
LC-MS is a powerful technique for the definitive identification and quantification of ceramides.

- Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution is often employed, starting with a higher aqueous phase and transitioning to a higher organic phase. For example, a gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Mass Spectrometer: An electrospray ionization (ESI) source coupled to a triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Procedure:
 - Prepare a dilute solution of **CER8-d9** in an appropriate solvent.
 - Inject the sample into the LC-MS system.

- The compound will be separated by the HPLC column and then ionized in the ESI source.
- The mass spectrometer will detect the mass-to-charge ratio (m/z) of the molecular ion and its fragments. The deuterated nature of **CER8-d9** will result in a characteristic mass shift compared to its non-deuterated counterpart.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of **CER8-d9**.



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Caption: Workflow for the analysis of **CER8-d9**.

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